

Proper Disposal of 2-Undecanone: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 2-Undecanone

Cat. No.: B123061

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For immediate release: This document provides essential safety and logistical information for the proper disposal of **2-undecanone** (also known as methyl nonyl ketone), a combustible liquid that is toxic to aquatic life.[1][2][3] Adherence to these procedures is critical for ensuring laboratory safety and environmental protection.

I. Immediate Safety Precautions and Spill Management

In the event of a spill, environmental contamination should be contained.[4] Spillage should be prevented from entering drains or water courses by any means available.[4][5] All spills should be cleaned up immediately.[4] Personnel in the vicinity of a spill should move upwind.[4]

For containment, absorb the spill with sand, earth, inert material, or vermiculite.[4] This material should then be collected and placed in a suitable, closed container for disposal according to local regulations.[1] It is important to avoid breathing vapors and to have adequate ventilation.[1][4] Personal protective equipment, including breathing apparatus and protective gloves, should be worn during cleanup.[4] All sources of ignition must be removed from the area.[1]

II. Step-by-Step Disposal Protocol

The disposal of **2-undecanone** must be handled in accordance with local, state, and federal regulations.[4] This substance is considered a hazardous waste and is very toxic to aquatic life with long-lasting effects.[1][2][6][7]

- Waste Identification and Collection:
 - Clearly label containers of **2-undecanone** waste with "Hazardous Waste" and the chemical name.
 - Collect surplus and non-recyclable solutions in a designated, compatible, and tightly closed container.[\[1\]](#)[\[8\]](#)
- Professional Disposal Service:
 - Contact a licensed professional waste disposal service to handle the material.[\[1\]](#)
 - This combustible material may be burned in a chemical incinerator equipped with an afterburner and scrubber.[\[1\]](#) Alternatively, residue may be buried at an approved site.[\[4\]](#)
- Container Disposal:
 - Empty containers should be disposed of as unused product.[\[1\]](#) They can be recycled if possible or disposed of in an authorized landfill.[\[4\]](#)
- Prohibited Disposal Methods:
 - Do NOT allow **2-undecanone** or wash water from cleaning equipment to enter drains or sewers.[\[4\]](#)
 - Do NOT dispose of **2-undecanone** in the regular trash.[\[9\]](#)

III. Quantitative Data Summary

The following table summarizes key quantitative data for **2-undecanone** to inform safe handling and disposal.

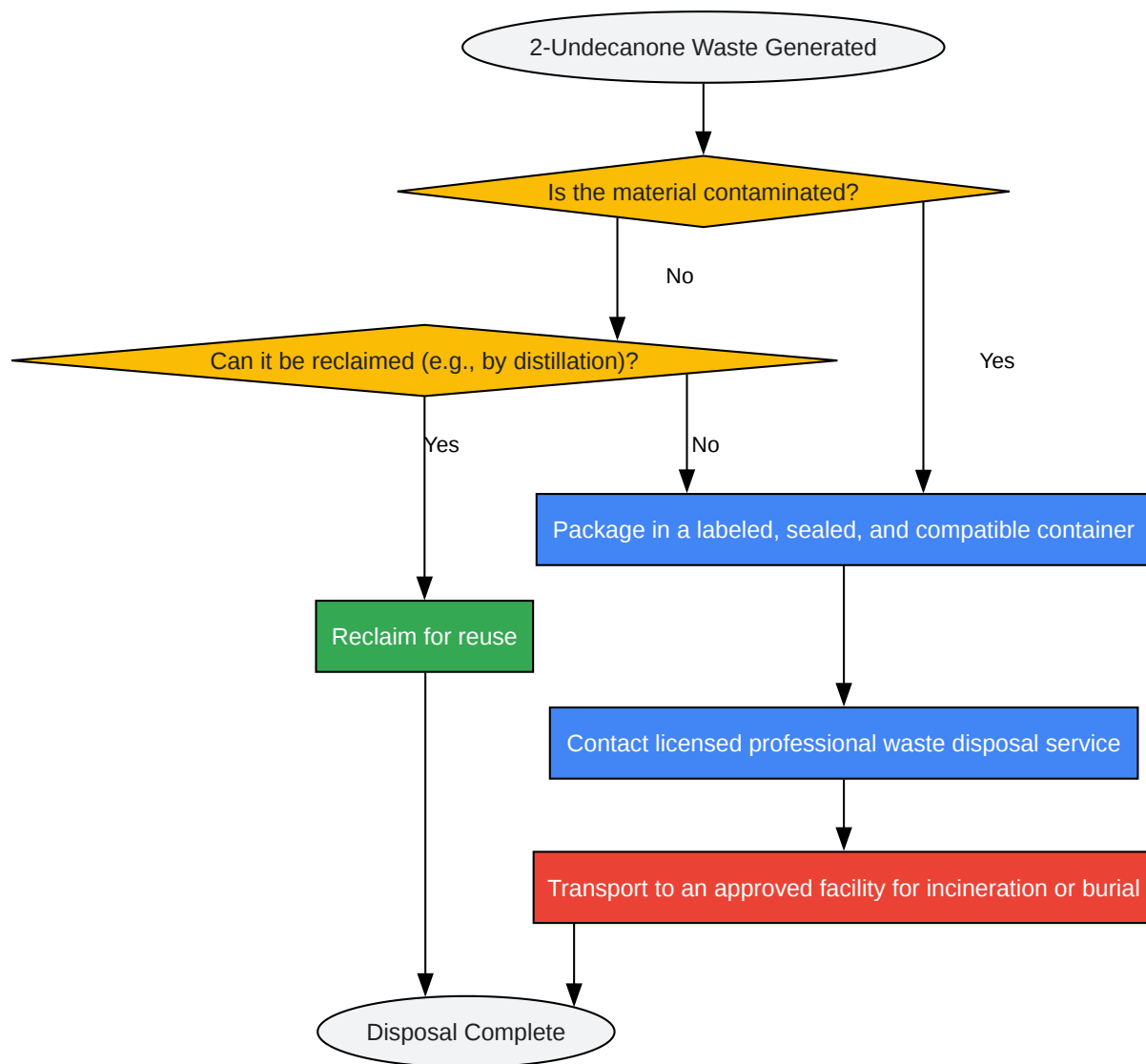
Property	Value	Source
Oral LD50 (Rat)	5,000 mg/kg	[1][7]
Oral LD50 (Mouse)	3,880 mg/kg	[1]
Dermal LD50 (Rabbit)	> 5,000 mg/kg	[7]
Flash Point	89 - 90 °C (192.2 - 194 °F)	[2][7]
Boiling Point	228 °C (442.4 °F)	[7]
Water Solubility	Insoluble	Not explicitly cited

IV. Experimental Protocols

Currently, there are no standard experimental protocols for the in-lab neutralization of **2-undecanone** waste. The recommended procedure is professional disposal.

V. Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **2-undecanone**.



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Caption: **2-Undecanone** Disposal Decision Workflow

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References

- 1. chemicalbook.com [chemicalbook.com]
- 2. vigon.com [vigon.com]
- 3. Methyl Nonyl Ketone : Environmental Impact | Chemical Bull [chemicalbull.com]
- 4. datasheets.scbt.com [datasheets.scbt.com]
- 5. axxence.de [axxence.de]
- 6. sds.metasci.ca [sds.metasci.ca]
- 7. 2-Undecanone CAS 112-12-9 | 808469 [merckmillipore.com]
- 8. engineering.purdue.edu [engineering.purdue.edu]
- 9. Hazardous Waste and Disposal - American Chemical Society [acs.org]
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